

A Technical Guide to the Safety Data for 2-Isopropylpyridine

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Compound of Interest

Compound Name: **2-Isopropylpyridine**

Cat. No.: **B1293918**

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Introduction

2-Isopropylpyridine (CAS No: 644-98-4), a substituted pyridine derivative, serves as a valuable building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its utility in research and development necessitates a thorough understanding of its safety profile to ensure proper handling, storage, and emergency response. This technical guide provides an in-depth summary of the critical safety information derived from its Safety Data Sheet (SDS), tailored for researchers, scientists, and drug development professionals. The data is presented to facilitate risk assessment and the implementation of appropriate safety protocols in a laboratory or manufacturing setting.

Physical and Chemical Properties

Understanding the physicochemical properties of **2-Isopropylpyridine** is fundamental to its safe handling. It is a flammable liquid with a distinct odor, and its vapors can form explosive mixtures with air.^{[2][3]} Key quantitative data are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ N	[4][5][6]
Molecular Weight	121.18 g/mol	[4][5]
Appearance	Colorless clear liquid	[7]
Boiling Point	156 - 160 °C	[4][5][7]
Melting Point	-141 °C	[4][5][7]
Flash Point	~23 °C (73 °F)	[7][8]
Density / Specific Gravity	0.912 - 0.937 g/cm ³ at 25 °C	[4][7]
Refractive Index	1.488 - 1.494 at 20 °C	[7]
Vapor Pressure	3.2 ± 0.2 mmHg at 25 °C	[8]
Solubility	Soluble in organic solvents (e.g., ethanol, ether); insoluble in water.	[1]

Hazard Identification and Classification

2-Isopropylpyridine is classified as a hazardous substance under the Globally Harmonized System (GHS). It is a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin.[2][6][8]

Hazard Class	GHS Category	Hazard Statement	Signal Word
Flammable Liquids	Category 2 / 3	H225: Highly flammable liquid and vapour / H226: Flammable liquid and vapour	Danger / Warning
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	Warning
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	Warning

Toxicological Information

The primary toxicological concerns are acute effects following oral, dermal, or inhalation exposure.^[6] While the available SDSs classify the substance into toxicity categories, they do not provide specific quantitative data such as LD50 or LC50 values, noting them as "Not Available".^[2]

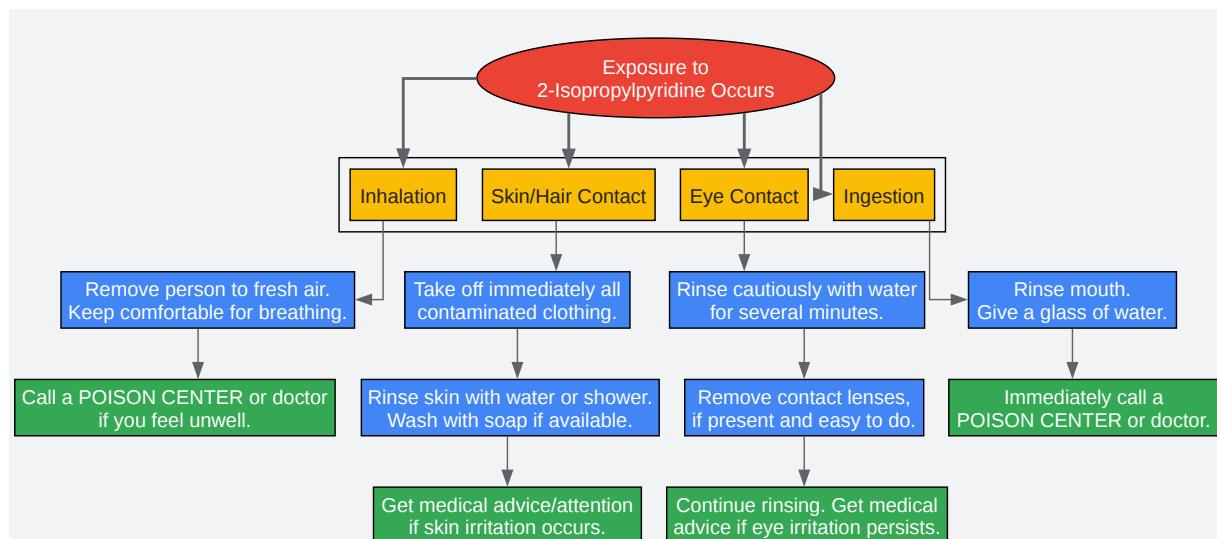
Exposure Route	GHS Classification	Health Effects
Oral	Category 4: Harmful if swallowed	Harmful upon ingestion.[1][6]
Dermal	Category 4: Harmful in contact with skin	Harmful if absorbed through the skin; causes skin irritation. [1][9]
Inhalation	Category 4: Harmful if inhaled	Vapors may cause respiratory irritation.[1][9]
Eye Contact	Category 2A: Causes serious eye irritation	Direct contact can cause serious irritation, characterized by redness and tearing.[2][9]

The Safety Data Sheets used as sources for this guide summarize the results of toxicological studies but do not contain the detailed experimental protocols. A standard protocol for determining acute oral toxicity (e.g., consistent with OECD Guideline 423) would typically involve the administration of specific, graduated doses of **2-Isopropylpyridine** to a cohort of laboratory animals (e.g., rats). The methodology would detail the animal model, housing conditions, administration vehicle and route, dose levels, and the duration of the observation period (typically 14 days). Key endpoints would include the monitoring of clinical signs of toxicity, body weight changes, and gross pathological examinations, leading to the statistical determination of an LD50 value. Similar standardized protocols exist for dermal and inhalation toxicity studies.

Emergency Procedures and Exposure Controls

Effective emergency response is critical when working with **2-Isopropylpyridine**. The following sections and diagrams outline the recommended procedures for first aid and accidental releases.

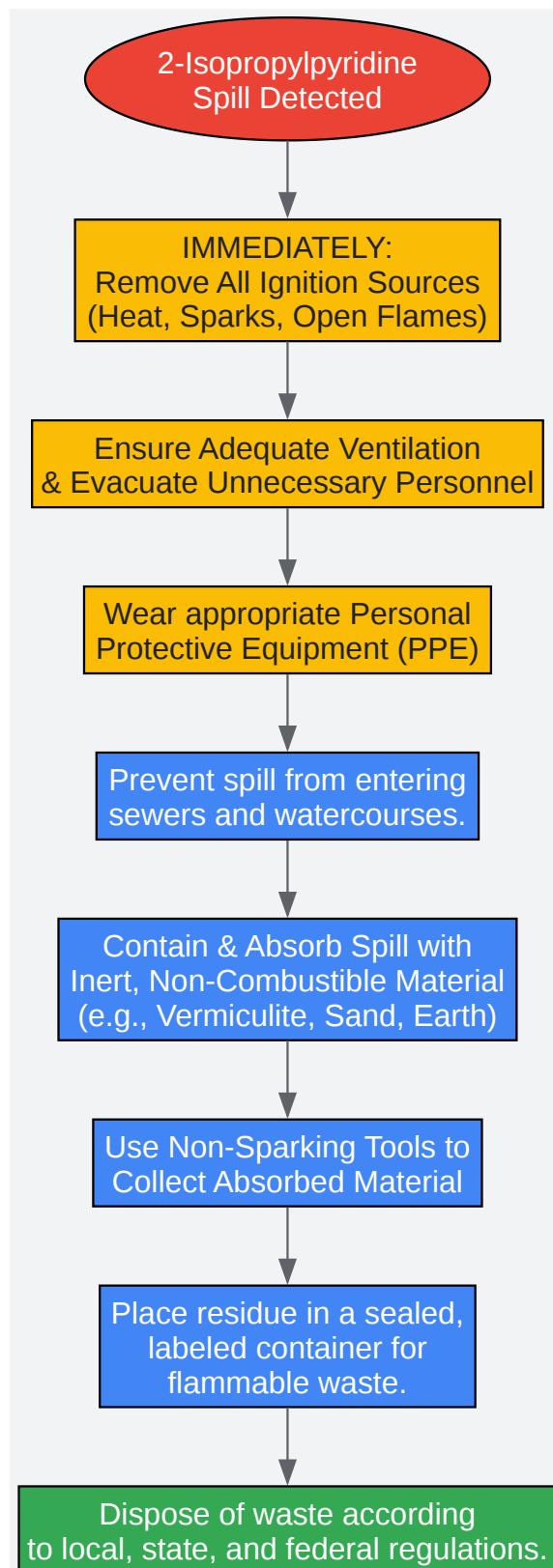
A logical workflow for first aid response is essential to mitigate harm following accidental exposure. The appropriate actions vary depending on the route of contact.



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First Aid Workflow for **2-Isopropylpyridine** Exposure.

In the event of a spill, a systematic approach is required to ensure personnel safety and environmental protection. The flammability of the material is a primary concern.[2]



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Workflow for **2-Isopropylpyridine** Spill Response.

Safe Handling and Storage

Adherence to proper handling and storage protocols is the most effective way to prevent exposure and accidents.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[8]
- Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[2]
- Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[2][10]
- Use only non-sparking tools and explosion-proof electrical equipment.[2][3]
- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[2]
- Wear appropriate personal protective equipment (PPE), such as chemical-resistant gloves, safety goggles, and flame-retardant clothing.[2][10]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]

Storage:

- Store in a cool, dry, well-ventilated area designated for flammable liquids.[2][11]
- Keep containers tightly closed when not in use.[2]
- Store away from incompatible materials, such as strong oxidizing agents and acids.[3][8]
- Ensure the storage area has adequate fire suppression systems, such as alcohol-resistant foam or dry chemical extinguishers.[2]

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